

# Kelex 100: Chemical Profile and Key Applications

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## Compound Focus: 7-(4-Ethyl-1-methyloctyl)quinolin-8-ol

CAS No.: 73545-11-6

Cat. No.: S705995

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Kelex 100 is a specialized chemical reagent with a strong reputation in industrial metal recovery processes. The table below summarizes its core characteristics and primary industrial uses.

Property / Aspect	Description
Chemical Name	7-(4-Ethyl-1-methyloctyl)quinolin-8-ol [1]
CAS Number	73545-11-6 [1]
Molecular Formula	C <sub>20</sub> H <sub>29</sub> NO [1]
Physical Form	Viscous, very dark red/brown liquid [1]
Primary Industrial Use	Solvent extraction (recovery) of metals from leach solutions and process streams [2] [3] [4]

### Key Application Areas:

- Copper Extraction:** It was specifically designed to **selectively extract copper ions** from acidic leach liquors (pH 1-3), forming an extremely stable and oil-soluble complex. It can be stripped using concentrated sulfuric acid to produce a pure copper sulfate solution [3] [4].
- Gallium Recovery:** It is highly selective for **recovering gallium** from sodium aluminate solutions (like Bayer process liquors in aluminum production). The kinetics and efficiency are influenced by

sodium and aluminum concentrations [2] [5].

## Quantitative Data for Metal Extraction

The tables below consolidate key operational data from research papers for gallium and copper extraction.

**Table 1: Gallium Extraction from Sodium Aluminate Solutions [5]**

Parameter	Specification / Value
Target Feed	Brazilian Bayer liquor (NaAluminate solution)
Typical Ga Concentration	0.10 – 0.11 g/L
Solvent Composition	10 vol% Kelex 100, 5 vol% Versatic 10, 8 vol% n-decanol, balance kerosene
Extraction Efficiency	>90% within 2 minutes
Stripping	Selective stripping performed to remove contaminants (Al, Na) and then recover gallium

**Table 2: Copper Extraction Characteristics [3]**

Parameter	Specification / Value
Working pH Range	1 - 3
Maximum Load (5% solution)	4.0 g/L Cu
Maximum Load (2.5% solution)	2.0 g/L Cu
Stripping Agent	120 - 150 g/L Sulfuric Acid

## Experimental Protocol for Gallium Extraction

The following detailed methodology is adapted from research on gallium recovery [5].

**Objective:** To extract and recover gallium from a weak sodium aluminate solution using Kelex 100 as the extractant.

**Materials:**

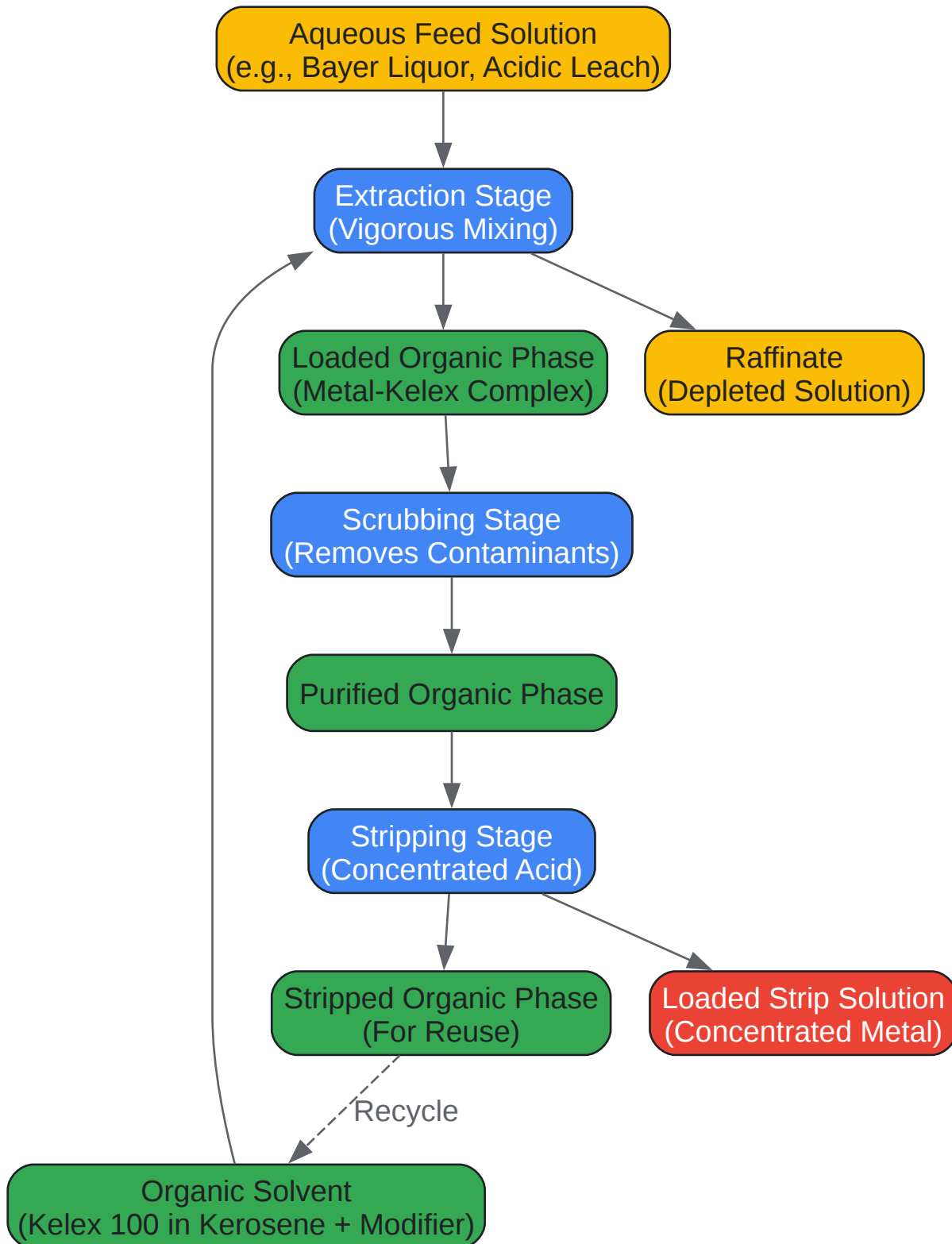
- **Aqueous Feed:** Sodium aluminate solution (Bayer liquor) with gallium.
- **Organic Solvent:** Prepared with 10% (v/v) Kelex 100, 5% (v/v) Versatic 10, and 8% (v/v) n-decanol as a modifier, diluted in kerosene.
- **Stripping Solutions:** Acidic solutions (e.g., sulfuric acid) for scrubbing contaminants and gallium recovery.
- **Equipment:** Separatory funnels or mixer-settlers, mechanical shaker, analytical equipment (e.g., AAS, ICP-OES).

**Procedure:**

- **Extraction:**
  - Combine the aqueous feed and the prepared organic solvent in a volume ratio typically between 1:1 and 1:3 (aqueous:organic) in a separatory funnel.
  - Agitate the mixture vigorously for **2 minutes** at ambient temperature.
  - Allow the phases to separate. The gallium will be transferred into the organic phase.
- **Scrubbing (Purification):**
  - Contact the gallium-loaded organic phase with a mild acidic scrub solution.
  - This step is crucial for removing co-extracted contaminants like aluminum and sodium. Note that effective scrubbing is best achieved when the organic phase contains a relatively low gallium load (e.g.,  $\leq 0.1$  g/L) [5].
- **Stripping (Gallium Recovery):**
  - Contact the scrubbed organic phase with a more concentrated sulfuric acid solution (e.g., 1-2 M).
  - Agitate to allow the gallium to be back-extracted into the aqueous phase, producing a concentrated and purified gallium sulfate solution.
- **Analysis:**
  - Analyze the gallium concentration in the raffinate (after extraction), stripped solution, and the loaded organic phase (if needed) to calculate extraction efficiency, stripping efficiency, and mass balance.

## Industrial Solvent Extraction Workflow

The following diagram illustrates the logical flow and key stages of a typical industrial solvent extraction process using Kelex 100.



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## Critical Operational Considerations

Successful implementation of a Kelex 100-based process requires attention to several factors:

- **Kinetics and Modifiers:** The extraction kinetics of gallium can be slow and is a function of sodium and aluminum concentrations. Using modifiers like **n-decanol** in the organic phase is essential to improve kinetics and prevent the formation of stable emulsions [2] [5].
- **Selectivity and Load Management:** Kelex 100 is selective, but other ions can be co-extracted. The **scrubbing stage is critical** for purity. Managing the metal load on the organic phase is important for effective scrubbing and stripping [5].
- **Reagent Costs and Handling:** Kelex 100 is a relatively expensive reagent. Industrial processes are designed to **minimize losses** (entrainment, degradation) through careful engineering and operation. The reagent is a viscous liquid and must be handled appropriately [1].

## Application Note for Drug Development Professionals

It is crucial to note that the established industrial and scientific literature documents Kelex 100's use almost exclusively in **hydrometallurgy and mineral processing**. No sources were found linking its application to pharmaceutical drug development, active pharmaceutical ingredient (API) purification, or any process falling under Current Good Manufacturing Practice (CGMP) regulations [6] [7] [8].

Researchers interested in its metal-chelating properties for a novel biological or pharmaceutical application should consider:

- Conducting a thorough safety assessment, as toxicological data for this application space is likely unavailable.
- Developing and validating any new analytical methods for detecting Kelex 100 residues.
- Understanding that any such application would be considered novel and require extensive documentation and regulatory review.

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## References

1. - Kelex | 73545-11-6 100 [chemicalbook.com]
2. Recovering Gallium with Kelex | CoLab 100 [colab.ws]
3. Reagent for Copper Solvent Extraction - 911Metallurgist Kelex 100 [911metallurgist.com]
4. OneMine | Kelex - A New Reagent For Copper Solvent Extraction 100 [onemine.org]
5. Solvent extraction of gallium with kelex from Brazilian... | CoLab 100 [colab.ws]
6. Facts About the Current ( Good ) | FDA Manufacturing Practice CGMP [fda.gov]
7. - Wikipedia Good manufacturing practice [en.wikipedia.org]
8. (CGMPs) - Overview Current Good Manufacturing Practices [corporatefinanceinstitute.com]

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